Solubility and stability of 4-Chloro-3-methylthiophenol

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Compound of Interest

Compound Name:	*4-Chloro-3-methylthiophenol*
CAS No.:	*17178-00-6*
Cat. No.:	*B096914*

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An In-depth Technical Guide on the Core Physicochemical Attributes of **4-Chloro-3-methylthiophenol**

Authored for Researchers, Scientists, and Drug Development Professionals

From the Desk of a Senior Application Scientist

Abstract

4-Chloro-3-methylthiophenol is a substituted aromatic thiol with significant potential as a building block in the synthesis of pharmaceuticals and specialty chemicals. A comprehensive understanding of its fundamental physicochemical properties, namely solubility and stability, is a critical prerequisite for its effective application in process development, formulation, and quality control. This guide provides an in-depth analysis of these core attributes. Due to the limited availability of direct experimental data for this specific molecule in public literature, this document synthesizes information from closely related structural analogs, such as chlorophenols and chlorobenzenethiols, with established principles of physical organic chemistry. We present field-proven, self-validating protocols for the empirical determination of

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solubility and for the systematic evaluation of chemical stability under various stress conditions. The methodologies are designed to provide researchers with a robust framework for generating reliable data, ensuring scientific integrity and facilitating informed decision-making in a research and development setting.

Core Physicochemical Profile

The molecular architecture of **4-Chloro-3-methylthiophenol**—a benzene ring functionalized with a thiol, a chloro, and a methyl group—governs its physical and chemical behavior. Its properties are a composite of the lipophilicity imparted by the aromatic ring and its substituents, and the reactive, polar nature of the thiol group.

Table 1: Predicted Physicochemical Properties of **4-Chloro-3-methylthiophenol**

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Property	Predicted Value / Observation	Rationale / Analog Source
Molecular Formula	C_7H_7ClS	-
Molecular Weight	158.65 g/mol	-
Appearance	Colorless to pale yellow liquid or low-melting solid	Based on analogs like 4-chlorobenzenethiol and 4-chloro-3-methylphenol.[1][2]
Boiling Point	>200 °C (at atmospheric pressure)	Expected to be higher than related compounds due to increased molecular weight.
Water Solubility	Limited / Low	The hydrophobic aromatic ring and substituents significantly reduce aqueous solubility.[1][2]
Organic Solvent Solubility	Good to High	Expected to be soluble in common organic solvents like ethanol, ether, acetone, and toluene.[2]
pKa (Thiol Group)	~6-8	The pKa of thiophenol is ~6.6. Ring substituents will modulate this value.

Solubility Profile: A Predictive and Experimental Approach

Solubility is a pivotal parameter influencing reaction kinetics, purification strategies, and, in a pharmaceutical context, bioavailability. The "like dissolves like" principle provides a foundational, qualitative guide. **4-Chloro-3-methylthiophenol** possesses a predominantly nonpolar character, suggesting favorable solubility in organic solvents and poor solubility in aqueous media.

Causality in Solvent Interaction

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- Aqueous Systems: The molecule's large, hydrophobic surface area, contributed by the chloromethyl-substituted benzene ring, presents a significant energetic barrier to solvation by water. While the thiol group can participate in weak hydrogen bonding, this is insufficient to overcome the hydrophobicity.

- Organic Systems: In nonpolar solvents (e.g., toluene, hexane), van der Waals forces will be the primary interactions driving solvation. In more polar organic solvents (e.g., ethanol, acetone), dipole-dipole interactions and hydrogen bonding with the thiol group will enhance solubility.[2]

Protocol: Isothermal Shake-Flask Method for Solubility Determination

To move beyond prediction to quantification, the isothermal shake-flask method is the gold standard for its reliability and simplicity.[3] This protocol is designed as a self-validating system by ensuring equilibrium is achieved.

Experimental Objective: To determine the saturation solubility of **4-Chloro-3-methylthiophenol** in a selected solvent at a controlled temperature.

Methodology:

- System Preparation: Add an excess amount of **4-Chloro-3-methylthiophenol** to a known volume of the test solvent (e.g., 10 mL) in a sealed, inert glass vial. The excess solid ensures that saturation will be reached.

- Equilibration: Place the vial in an orbital shaker or tumbling apparatus within a temperature-controlled incubator (e.g., 25 °C ± 0.5 °C). Agitate the mixture for a predetermined period (typically 24-48 hours) to allow the system to reach thermodynamic equilibrium.

- Phase Separation: After equilibration, cease agitation and allow the suspension to stand undisturbed at the same constant temperature for at least 24 hours. To ensure complete separation of undissolved solid, centrifuge an aliquot of the suspension at the same temperature.

- Sampling and Dilution: Carefully withdraw a known volume of the clear supernatant. Immediately dilute the aliquot with a suitable mobile phase or solvent to prevent precipitation

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and to bring the concentration within the calibrated range of the analytical method.

- Quantification: Analyze the diluted sample using a validated, stability-indicating HPLC-UV method.[4][5] The concentration is determined by comparing the peak area to a calibration curve prepared from a reference standard of **4-Chloro-3-methylthiophenol**.

- Calculation: The solubility is calculated from the measured concentration, accounting for the dilution factor, and is typically expressed in mg/mL or mol/L.

Caption: A streamlined workflow for quantitative solubility determination.

Stability Profile: Degradation Pathways and Stress Testing

The chemical stability of **4-Chloro-3-methylthiophenol** dictates its shelf-life, storage conditions, and impurity profile. The thiol moiety is the most probable site of chemical instability, being highly susceptible to oxidation.[6][7]

Primary Degradation Pathway: Oxidative Dimerization

The most common degradation pathway for thiols is oxidation to the corresponding disulfide.[6] In the presence of oxygen (from air), metal ions, or other oxidizing agents, two molecules of **4-Chloro-3-methylthiophenol** can couple to form the disulfide dimer. This process can be accelerated by elevated temperature and exposure to light.

Protocol: Forced Degradation (Stress Testing) Study

Forced degradation studies are essential for identifying potential degradation products and elucidating degradation pathways. This protocol exposes the compound to exaggerated conditions to accelerate decomposition.[8]

Experimental Objective: To assess the stability of **4-Chloro-3-methylthiophenol** under various stress conditions and to develop a stability-indicating analytical method.

Methodology:

- Stock Solution Preparation: Prepare a stock solution of **4-Chloro-3-methylthiophenol** in a suitable solvent (e.g., acetonitrile/water mixture).

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- Application of Stress Conditions: Dispense aliquots of the stock solution into separate vials for each stress condition.
  - Acid Hydrolysis: Add 0.1 M HCl. Incubate at 60 °C for 24 hours.
  - Base Hydrolysis: Add 0.1 M NaOH. Incubate at 60 °C for 24 hours.
  - Oxidation: Add 3% H_2O_2. Store at room temperature for 24 hours.
  - Thermal Stress: Store the solution (protected from light) at 80 °C for 48 hours.
  - Photostability: Expose the solution to a light source according to ICH Q1B guidelines (e.g., 1.2 million lux hours and 200 watt hours/square meter).
  - Control: Store an aliquot of the stock solution under normal conditions (e.g., 4 °C, protected from light).
- Sample Analysis: At appropriate time points, withdraw samples from each condition. If necessary, neutralize the acidic and basic samples. Analyze all samples, including the control, by HPLC, preferably with a photodiode array (PDA) detector to assess peak purity and detect new peaks.
- Data Evaluation:
  - Calculate the percentage of degradation by comparing the peak area of the parent compound in the stressed sample to the control.
  - Monitor for the appearance of new peaks (degradation products).
  - Perform a mass balance analysis to account for all components.
  - The analytical method is considered "stability-indicating" if all degradation products are resolved from the parent peak and from each other.

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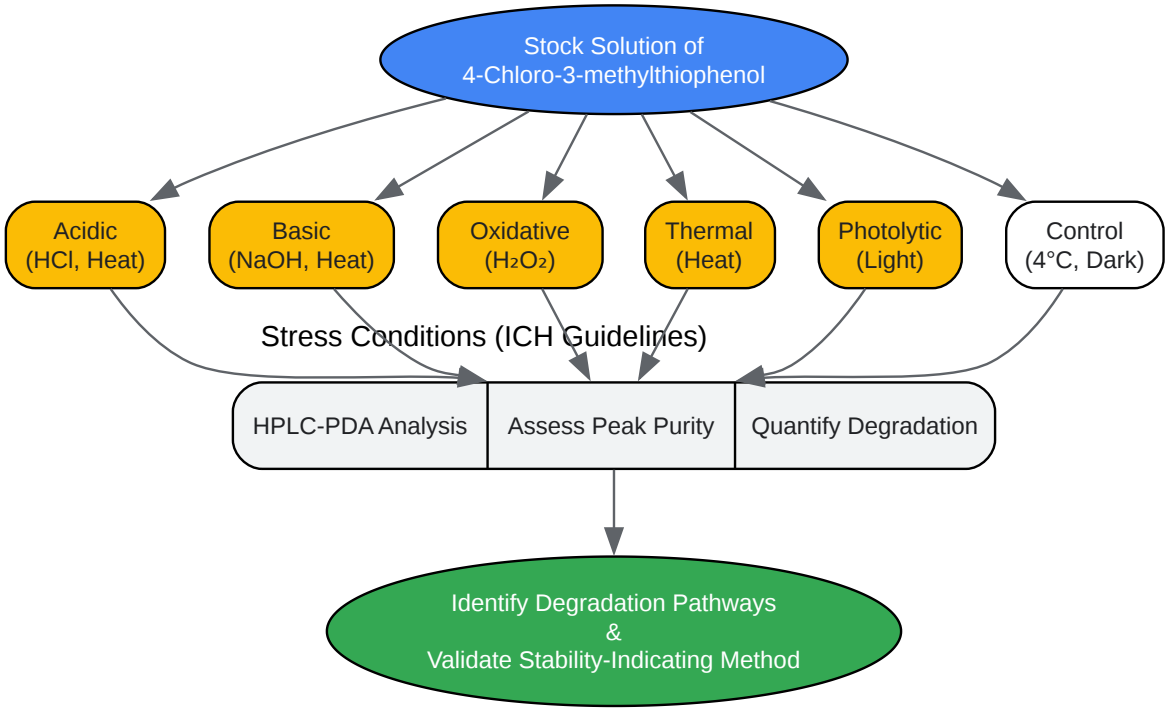


Figure 2: Forced Degradation Study Logical Flow

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Caption: Logical workflow for a comprehensive forced degradation study.

Summary and Recommendations

The successful application of **4-Chloro-3-methylthiophenol** in advanced chemical synthesis hinges on a clear understanding of its solubility and stability. While direct data is sparse, a combination of theoretical prediction based on chemical principles and empirical testing using the robust protocols detailed in this guide will provide the necessary insights.

Key Recommendations:

- Storage: Based on the susceptibility of the thiol group to oxidation, **4-Chloro-3-methylthiophenol** should be stored under an inert atmosphere (e.g., nitrogen or argon), at reduced temperatures (2-8 °C), and protected from light.[9]
- Handling: Avoid contact with strong oxidizing agents, bases, and metals that can catalyze oxidation.

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- Analytical Control: A validated, stability-indicating HPLC method is essential for monitoring the purity of the material over time and for analyzing samples from solubility and stability studies.

By adhering to these principles and methodologies, researchers can confidently characterize **4-Chloro-3-methylthiophenol**, mitigating risks associated with instability and ensuring the integrity of their scientific endeavors.

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